

Application Notes and Protocols: Medicinal Chemistry of 2,6-Disubstituted Naphthalene Derivatives

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Compound of Interest

Compound Name: 2,6-Dibromonaphthalene

Cat. No.: B1584627

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These application notes provide a comprehensive overview of the medicinal chemistry applications of 2,6-disubstituted naphthalene derivatives. This class of compounds has emerged as a versatile scaffold in drug discovery, exhibiting a broad spectrum of biological activities. The following sections detail their applications as anticancer and antitubercular agents, summarizing key quantitative data, providing detailed experimental protocols for their evaluation, and illustrating relevant biological pathways and workflows.

Anticancer Applications

2,6-Disubstituted naphthalene derivatives have demonstrated significant potential as anticancer agents through various mechanisms of action, including inhibition of tubulin polymerization, topoisomerase activity, and modulation of signaling pathways crucial for cancer cell proliferation and survival.

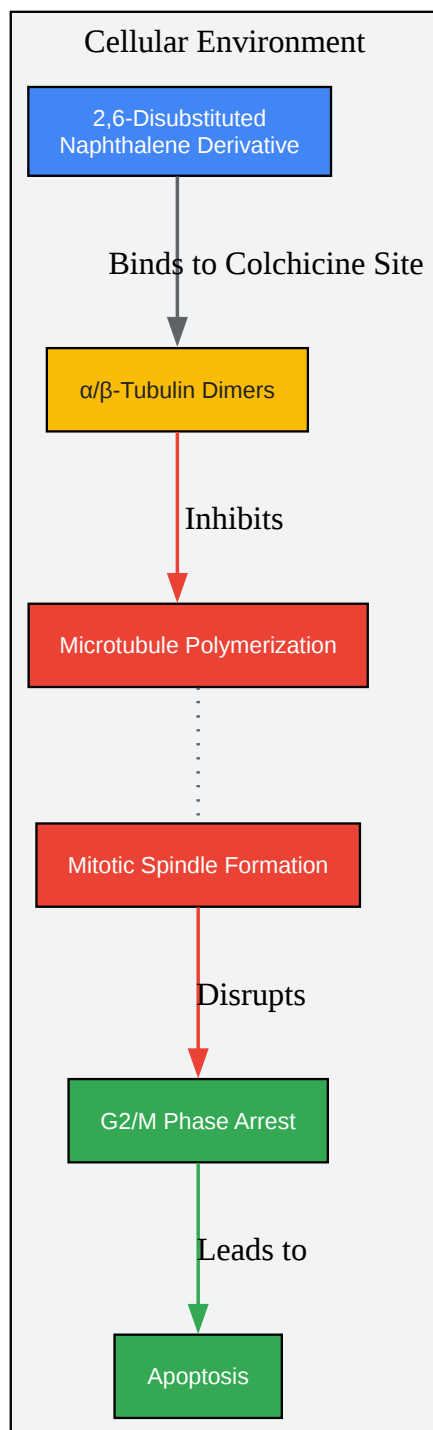
Inhibition of Tubulin Polymerization

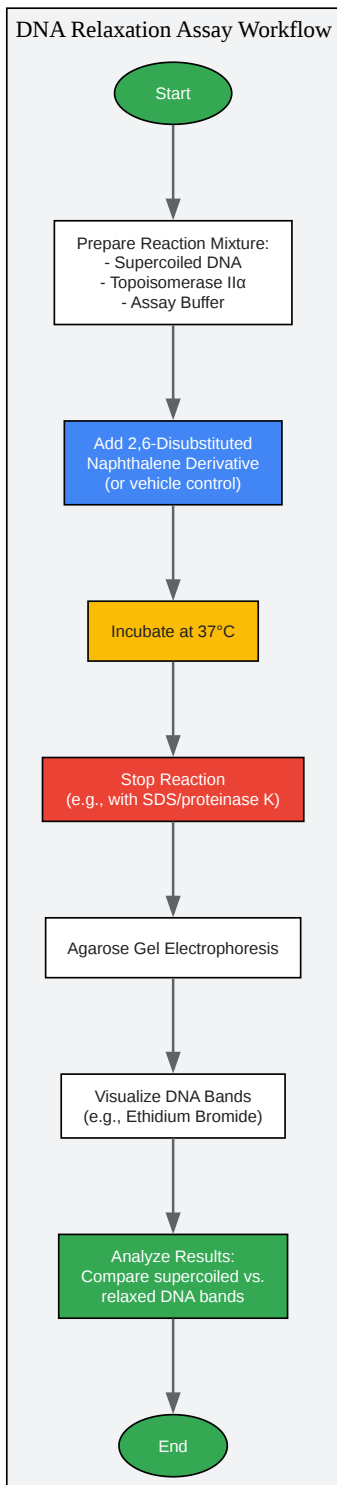
A key strategy in cancer chemotherapy is the disruption of microtubule dynamics, which are essential for cell division. Several 2,6-disubstituted naphthalene derivatives have been identified as potent inhibitors of tubulin polymerization, leading to cell cycle arrest and apoptosis.

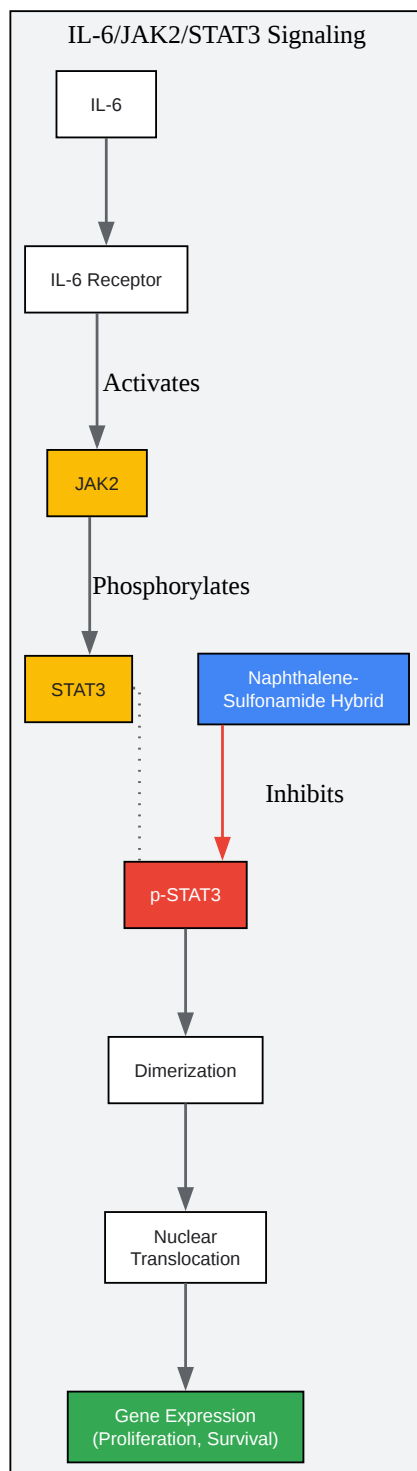
Quantitative Data Summary: Anticancer Activity of 2,6-Disubstituted Naphthalene Derivatives as Tubulin Polymerization Inhibitors

Compound ID	Target/Cell Line	Activity Metric	Value	Reference
Thiazole-naphthalene hybrid (5b)	Tubulin Polymerization	IC50	3.3 μ M	
Thiazole-naphthalene hybrid (5b)	MCF-7 (Breast Cancer)	IC50	0.48 \pm 0.03 μ M	
Thiazole-naphthalene hybrid (5b)	A549 (Lung Cancer)	IC50	0.97 \pm 0.13 μ M	
Naphthalene-chalcone derivative (IV)	Tubulin Polymerization	IC50	8.4 μ M	

Signaling Pathway: Tubulin Polymerization Inhibition and Cell Cycle Arrest







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